

Technical Guide: Physicochemical Properties of 2-Methyldodecane

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **2-Methyldodecane** (Isotridecane), focusing on its boiling point and density. The information is compiled from various scientific sources to ensure accuracy and relevance for research and development applications.

Physicochemical Data of 2-Methyldodecane

2-Methyldodecane is a branched-chain alkane with the chemical formula C13H28.[1] It is an isomer of tridecane. The following table summarizes its key physical properties.

Property	Value	Conditions
Boiling Point	227.7 ± 3.0 °C	at 760 Torr (1 atm)[1]
227.00 to 228.00 °C	at 760.00 mm Hg (1 atm)[2]	
103–104 °C	at 10.5 Torr[1]	_
Density	0.754 g/cm ³	at 20 °C[1]
Molar Mass	184.367 g/mol	N/A[1]

Experimental Protocols for Property Determination



While specific experimental reports for **2-Methyldodecane** are not detailed in readily available literature, the determination of its boiling point and density follows standard laboratory procedures for liquid organic compounds.

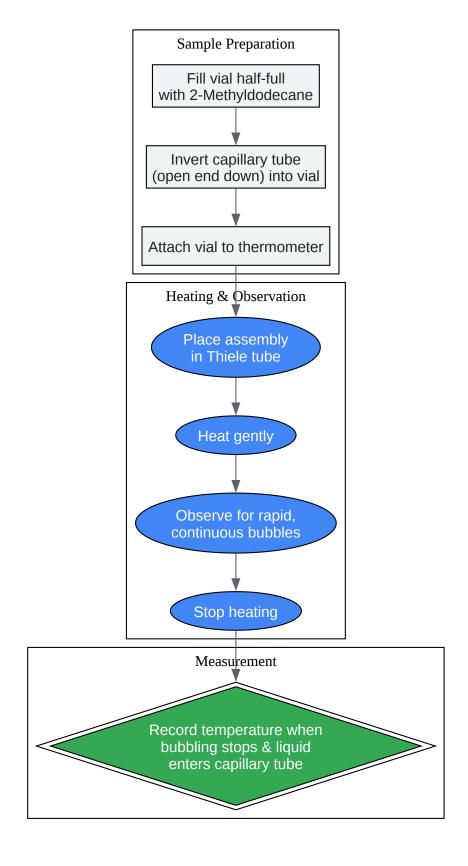
Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[3] For a substance like **2-methyldodecane**, a common and efficient method for determining the boiling point, especially with small sample sizes, is the Thiele tube method.[4]

Methodology: Thiele Tube Method

- Sample Preparation: A small volume (less than 0.5 mL) of 2-methyldodecane is placed into a small test tube or vial.[4]
- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed open-end-down into the liquid sample.[4]
- Apparatus Setup: The sample vial is attached to a thermometer, ensuring the sample is level
 with the thermometer bulb. This assembly is then placed in a Thiele tube containing a highboiling-point oil (e.g., mineral oil).
- Heating: The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will escape.
- Observation: Upon reaching the boiling point of the **2-methyldodecane**, a continuous and rapid stream of bubbles will emerge from the capillary tube. The heating is then stopped.
- Measurement: The liquid will begin to cool. The boiling point is recorded at the precise
 moment the bubbling stops and the liquid just begins to enter the capillary tube. This
 indicates that the vapor pressure of the sample is equal to the atmospheric pressure. The
 barometric pressure should also be recorded.[4]





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Boiling Point Determination Workflow (Thiele Tube)

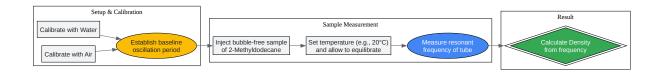


Density Determination

The density of a liquid is its mass per unit volume. For precise measurements of liquid alkanes, a vibrating tube densimeter is a standard and highly accurate instrument.[5][6]

Methodology: Vibrating Tube Densitometer

- Calibration: The instrument is first calibrated using two standards of known density, typically
 dry air and deionized water. This establishes a baseline for the instrument's oscillation
 period.
- Sample Injection: A small, bubble-free sample of 2-methyldodecane is injected into the oscillating U-shaped tube within the densitometer.
- Temperature Equilibration: The sample is allowed to reach thermal equilibrium at the desired temperature (e.g., 20 °C), which is precisely controlled by the instrument's Peltier system.
- Frequency Measurement: The instrument measures the resonant frequency of the tube containing the sample. The presence of the sample's mass changes the tube's natural oscillation frequency.
- Density Calculation: The density of the **2-methyldodecane** is calculated automatically by the instrument's software based on the measured oscillation period and the calibration data.



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Density Measurement Workflow (Vibrating Tube)



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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Methyldodecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072444#boiling-point-and-density-of-2-methyldodecane]

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